

Application Notes and Protocols for Chromium-Gold Alloys in Microelectronics

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Compound of Interest

Compound Name: Chromium;gold

CAS No.: 53240-52-1

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Introduction

Chromium-Gold (Cr-Au) thin-film metallization is a cornerstone technology in microelectronics and microfabrication. This system leverages the high electrical conductivity and chemical inertness of gold with the excellent adhesive properties of chromium on common microelectronic substrates like silicon dioxide, glass, and ceramics.^{[1][2]} While gold alone provides superior performance as a conductor, its poor adhesion necessitates an intermediate layer.^[3] Chromium forms strong covalent oxide bonds with the substrate, ensuring mechanical stability for the overlying gold layer.^{[2][4]} This combination is widely employed in the fabrication of Hybrid Microcircuits (HMCs), Integrated Circuits (ICs), and Micro-Electro-Mechanical Systems (MEMS).^{[1][5][6]}

However, the Cr-Au system is not without its challenges. A primary concern is the grain boundary diffusion of chromium through the gold layer, particularly at elevated temperatures (e.g., >300°C) encountered during subsequent fabrication steps.^{[1][7]} This diffusion leads to the formation of a thin layer of chromium oxide (Cr₂O₃) on the gold surface, which can severely degrade wire-bonding performance and increase electrical resistance.^{[1][8]} Careful process

control and an understanding of these failure mechanisms are critical for reliable device manufacturing.

Application Note 1: Cr-Au Metallization for Interconnects in HMCs and ICs

The Cr-Au system is extensively used to create reliable, high-conductivity conductor paths and bonding pads in hybrid and monolithic integrated circuits. The gold layer serves as the primary conductor, while the thin chromium underlayer ensures the film stack remains robustly attached to the substrate.^[1]

Key Applications:

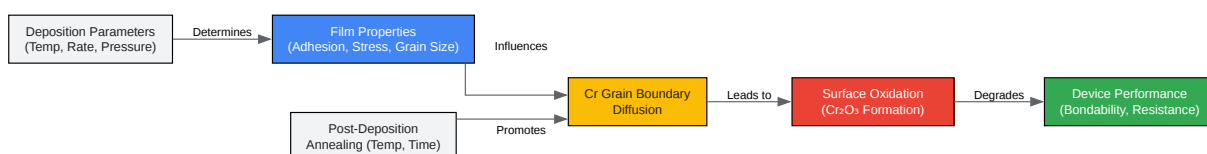
- **Interconnections:** Forming low-resistance pathways between different components on a chip.
- **Wire Bonding Pads:** Providing a stable and bondable surface for connecting the chip to external packaging via gold or aluminum wires.
- **Ohmic Contacts:** Establishing a low-resistance electrical connection to semiconductor devices.

Design and Performance Considerations: The reliability of Cr-Au metallization is highly dependent on the deposition process and subsequent thermal treatments. As shown in the table below, parameters such as layer thickness and deposition temperature must be optimized. The primary failure mode, chromium diffusion, can be mitigated by minimizing thermal budgets after metallization and by implementing surface cleaning procedures before wire bonding.^[1]

Table 1: Typical Properties and Processing Parameters for Cr-Au Metallization

Parameter	Typical Value	Notes
Substrates	Alumina (Al ₂ O ₃), Silicon Dioxide (SiO ₂), Glass	Chromium provides excellent adhesion to oxide surfaces.[1][2]
Cr Adhesion Layer Thickness	5 - 50 nm	A thickness of ~10-30 nm is common for good adhesion.[1][5]
Au Conductor Layer Thickness	150 nm - 6 µm	Dependent on the current-carrying requirements of the application.[1][9]
Deposition Method	E-beam Evaporation, Sputtering, Thermal Evaporation	PVD methods are standard. Sputtering may offer better adhesion.[10][11][12]
Deposition Substrate Temp.	Room Temperature - 350°C	Higher temperatures can improve film properties but also increase Cr diffusion.[1]
Sheet Resistivity (Initial)	< 0.01 ohms/square	Varies with gold thickness.[5]
Resistivity Increase (Post-Anneal)	~25% (2 hours at 300°C)	Caused by chromium diffusing into the bulk gold.[1]
Wire Bond Strength Degradation	Can be significant	Caused by Cr ₂ O ₃ formation on the surface.[1][8]

Logical Diagram: Factors Affecting Cr-Au Reliability



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Diagram showing factors that influence Cr-Au film reliability.

Application Note 2: Cr-Au Films for MEMS and Sensors

In MEMS and sensor applications, Cr-Au layers are used not only for electrical conductivity but also for creating reflective surfaces, electrodes, and contact surfaces in switches.[6] For applications like RF-MEMS switches, the mechanical properties of the contact material, such as hardness and resistance to stiction, are as critical as low electrical resistance.[6][13]

Key Applications:

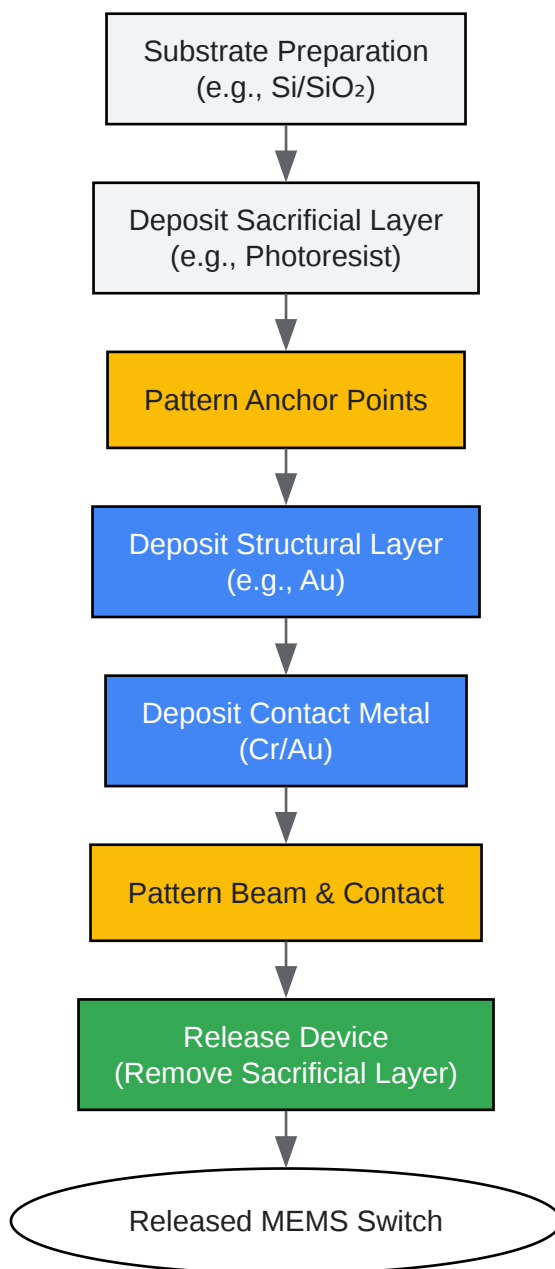
- RF-MEMS Switches: As the contact material, where low resistance and high durability are required. Alloying or layering gold with chromium can increase hardness.[6]
- Biosensors: As electrodes for electrochemical sensing or as a surface for biomolecule immobilization, leveraging gold's biocompatibility and surface chemistry.
- Optical MEMS: As highly reflective mirror surfaces.

Performance Data and Material Choice: The choice of adhesion layer can impact more than just adhesion. Studies have shown that chromium inter-diffuses with gold, forming an alloy at the interface, whereas titanium (another common adhesion layer) tends to form a more discrete layer.[4][14] This alloying with chromium can slightly increase the hardness of the gold film, which can be advantageous for contact applications.[6]

Table 2: Performance Characteristics of Cr-Au in MEMS Contacts

Property	Au	Cr-Au Multilayer	Notes
Hardness	Low (~1-2 GPa)	Increased	Thin Cr layers act as a hardening agent.[6] [15]
Contact Resistance	Very Low	Slightly Increased	The presence of Cr can increase resistance.[6]
Susceptibility to Stiction	High	Moderate	Increased hardness can reduce stiction-related failures.
Reliability (Switching Cycles)	~1.0 x 10 ⁸ cycles	> 2.5 x 10 ⁸ cycles	Harder contacts exhibit improved wear resistance.[15]

Experimental Workflow: MEMS Switch Fabrication



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A simplified workflow for fabricating a MEMS cantilever switch.

Protocol 1: Standard Cr-Au Thin Film Deposition and Patterning by Liftoff

This protocol describes a standard process for creating patterned Cr-Au features on a silicon wafer with a thermal oxide layer using photolithography and e-beam evaporation.

1. Objective: To fabricate well-defined Cr-Au conductive patterns with strong adhesion for microelectronic applications.

2. Materials and Equipment:

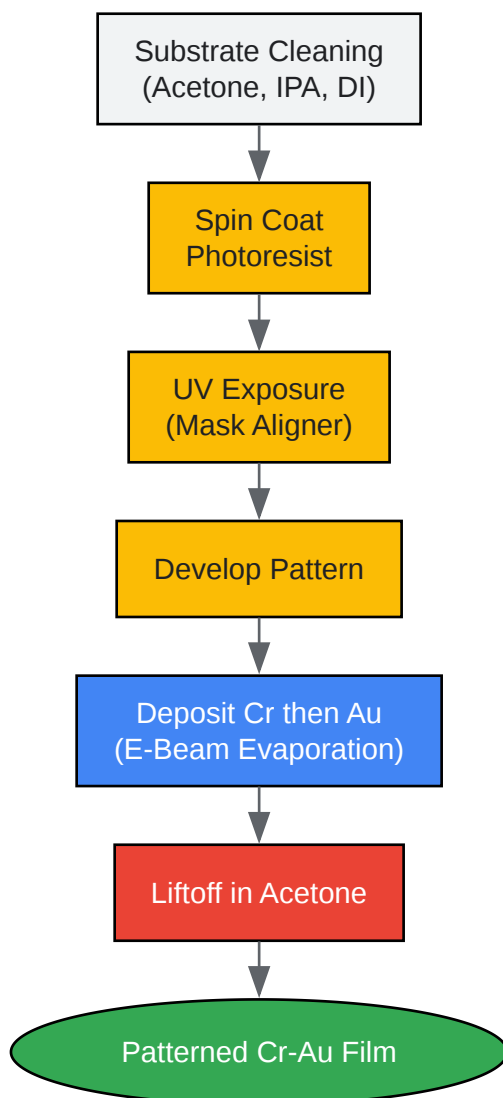
- Substrate: Silicon wafer with ≥ 500 nm thermal SiO_2 .
- Chemicals: Acetone, Isopropyl Alcohol (IPA), Deionized (DI) water, Photoresist (e.g., LOR 3A and S1813), Developer (e.g., MF-319).
- Deposition: High-vacuum e-beam evaporator with Cr (99.99%) and Au (99.999%) sources. [\[10\]](#)
- Patterning: Spin coater, hot plate, mask aligner.

3. Methodology:

- Substrate Cleaning:
 - Ultrasonically clean the wafer in Acetone for 5 minutes, followed by IPA for 5 minutes.
 - Rinse thoroughly with DI water and dry with a nitrogen gun.
 - Dehydrate bake on a hot plate at 150°C for 5 minutes.
- Photolithography for Liftoff:
 - Spin coat an undercut resist (e.g., LOR 3A) at 3000 rpm for 45 seconds. Bake at 150°C for 3 minutes.
 - Spin coat an imaging resist (e.g., S1813) at 4000 rpm for 45 seconds. Bake at 115°C for 1 minute.
 - Expose the resist with a photomask using a mask aligner (UV exposure dose ~ 120 mJ/cm²).
 - Develop the pattern in MF-319 developer for approximately 1 minute.

- Rinse with DI water and dry. Inspect the pattern under a microscope to ensure clean development and the desired undercut profile.
- Cr-Au Deposition:
 - Immediately load the patterned wafer into the e-beam evaporator to prevent contamination.[\[3\]](#)
 - Evacuate the chamber to a base pressure of $< 5 \times 10^{-6}$ Torr.
 - Deposit 10 nm of Cr at a rate of 0.1 nm/s.
 - Without breaking vacuum, deposit 150 nm of Au at a rate of 0.2 nm/s.[\[1\]](#)
 - Allow the wafer to cool before venting the chamber.
- Liftoff:
 - Immerse the wafer in a beaker of Acetone.
 - Agitate gently or use an ultrasonic bath for short periods until the unwanted metal film lifts off.
 - Rinse with fresh Acetone, followed by IPA, and dry with nitrogen.

Process Workflow: Cr-Au Patterning via Liftoff



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Workflow for patterning Cr-Au films using the liftoff technique.

Protocol 2: Characterization of Cr-Au Thin Films

This protocol outlines key experimental procedures to validate the quality of the deposited Cr-Au films.

1. Objective: To assess the adhesion, electrical properties, and surface composition of fabricated Cr-Au films.

2. Methodology:

A. Adhesion "Tape Test" (ASTM D3359)

- Procedure:
 - Use a sharp blade to scribe a cross-hatch pattern through the Cr-Au film on a test coupon.
 - Firmly apply a specified pressure-sensitive tape (e.g., 3M Scotch 610) over the hatch area.
 - After 90 seconds, remove the tape by pulling it back rapidly upon itself at a 180° angle.
- Analysis:
 - Inspect the grid area for any removal of the metal film. The result is rated based on the percentage of the area from which the film has been removed. A successful test shows no delamination.

B. Electrical Sheet Resistance Measurement

- Equipment: Four-point probe station.
- Procedure:
 - Place the wafer on the probe station chuck.
 - Gently lower the four probes onto the surface of the Cr-Au film in a non-critical area.
 - Apply a known current (I) through the outer two probes and measure the voltage (V) across the inner two probes.
- Analysis:
 - The sheet resistance (R_s) is calculated as: $R_s = (\pi / \ln(2)) * (V / I) \approx 4.532 * (V / I)$. This measurement confirms the conductivity of the film.

C. Surface Compositional Analysis (Post-Anneal)

- Equipment: Auger Electron Spectroscopy (AES) or X-ray Photoelectron Spectroscopy (XPS).

- Procedure:
 - Anneal a test sample in a furnace or on a hot plate (e.g., 300°C for 30 minutes in air) to simulate a thermal processing step.
 - Load the annealed sample into the UHV chamber of the AES/XPS system.
- Analysis:
 - Acquire spectra from the gold surface. The presence of significant chromium and oxygen peaks indicates the diffusion of chromium to the surface and its subsequent oxidation, a key indicator of potential bondability issues.[1][8]

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